

"1-Methyl-1-(2-nitro-4-(trifluoromethyl)phenyl)hydrazine" chemical properties

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Compound of Interest

Compound Name: 1-Methyl-1-(2-nitro-4-(trifluoromethyl)phenyl)hydrazine

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An In-depth Technical Guide on **1-Methyl-1-(2-nitro-4-(trifluoromethyl)phenyl)hydrazine**

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **1-Methyl-1-(2-nitro-4-(trifluoromethyl)phenyl)hydrazine**. It is intended for researchers, scientists, and professionals in the field of drug development and synthetic chemistry.

Chemical and Physical Properties

1-Methyl-1-(2-nitro-4-(trifluoromethyl)phenyl)hydrazine, also known as N-Methyl-N-[2-nitro-4-(trifluoromethyl)phenyl]hydrazine, is a substituted hydrazine derivative.^[1] Its structure is characterized by a phenyl ring substituted with a nitro group (-NO₂) and a trifluoromethyl (-CF₃) group, with a methylhydrazine moiety attached.^[1] These electron-withdrawing substituents enhance its stability and reactivity, making it a significant intermediate in organic synthesis.^[1] The compound is typically an orange crystalline solid.^[2]

Property	Value	Reference
CAS Number	120940-43-4	[1][3]
Molecular Formula	C ₈ H ₈ F ₃ N ₃ O ₂	[1][3]
Molecular Weight	235.16 g/mol	[1][3]
Appearance	Orange, Solid Crystalline	[2]
Melting Point	64 - 67 °C	[1][2]
Boiling Point	68 - 70 °C	[1]
Density	1.47 g/cm ³	[1]
Flash Point	135.6 °C	[1]
IUPAC Name	1-methyl-1-[2-nitro-4-(trifluoromethyl)phenyl]hydrazine	[1]
InChI Key	GBBAZCATUSUQOJ-UHFFFAOYSA-N	[1]
Canonical SMILES	CN(C1=C(C=C(C=C1)C(F)(F)F)C(F)(F)F)N	[1]

Synthesis and Experimental Protocols

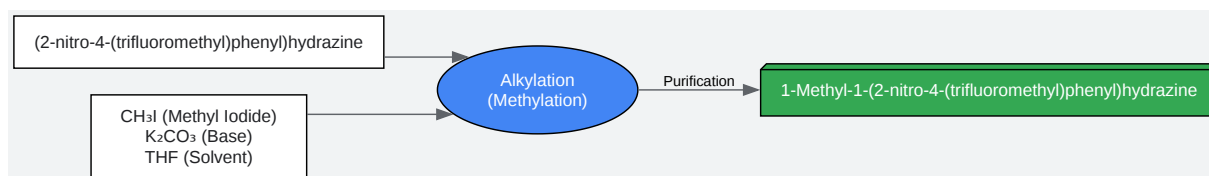
The primary synthesis route for **1-Methyl-1-(2-nitro-4-(trifluoromethyl)phenyl)hydrazine** is through the alkylation of its corresponding phenylhydrazine precursor.[1]

General Experimental Protocol: Methylation of (2-nitro-4-(trifluoromethyl)phenyl)hydrazine

- Dissolution:** The precursor, (2-nitro-4-(trifluoromethyl)phenyl)hydrazine, is dissolved in a polar aprotic solvent such as Tetrahydrofuran (THF).
- Addition of Base:** A base, typically potassium carbonate (K₂CO₃), is added to the solution. The role of the base is to act as a scavenger for the acid byproduct generated during the

reaction.[1]

- **Addition of Methylating Agent:** A methylating agent, such as methyl iodide (CH_3I), is added to the mixture. The lone pair of electrons on the hydrazine nitrogen attacks the electrophilic methyl group.[1]
- **Reaction Conditions:** The reaction is stirred at a controlled temperature. The polar aprotic solvent helps to stabilize the transition state, facilitating the nucleophilic attack.[1]
- **Work-up and Purification:** Upon completion, the reaction mixture is worked up to remove salts and the solvent. The crude product is then purified, typically by recrystallization or column chromatography, to yield the final compound.



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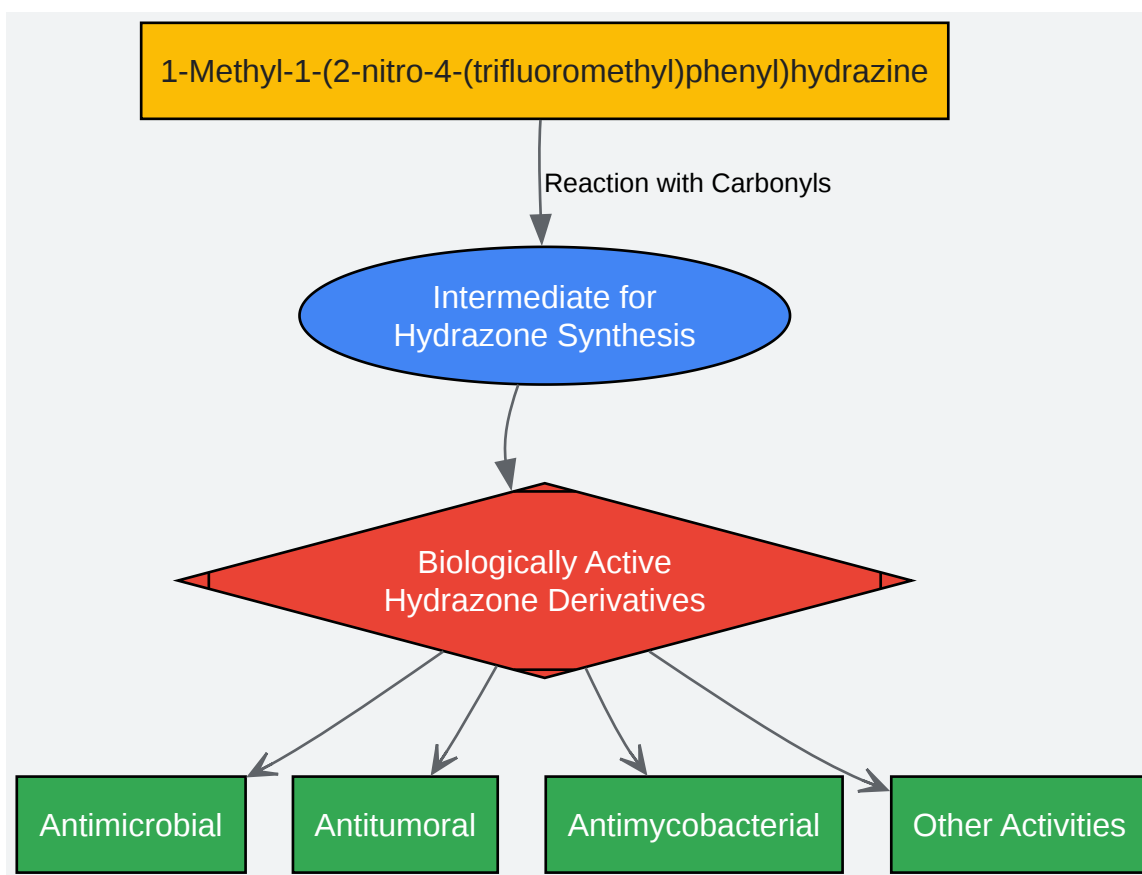
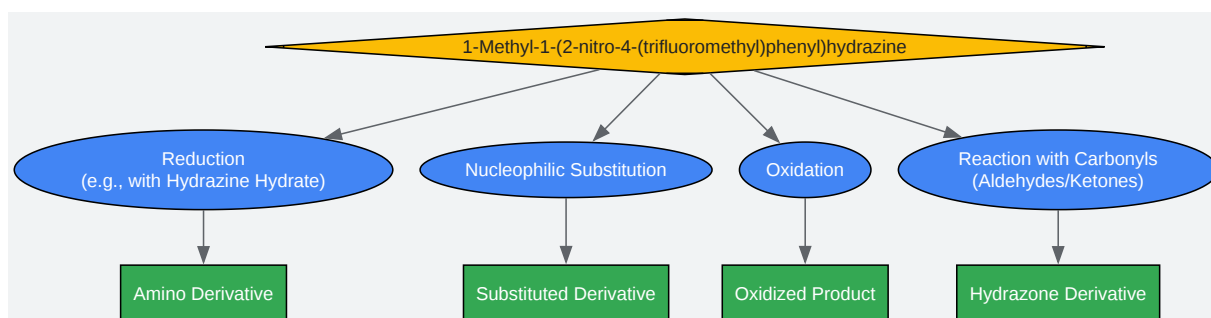
Synthesis workflow for the target compound.

Chemical Reactions

This compound can undergo several types of chemical reactions, primarily involving its functional groups: the nitro group, the hydrazine moiety, and the methyl group.[1]

- **Reduction:** The nitro group is susceptible to reduction, typically converting it to an amino group ($-\text{NH}_2$). This transformation can be achieved using various reducing agents, such as hydrazine hydrate, and is a common step in synthesizing more complex molecules.[1]
- **Substitution:** The hydrazine group can act as a nucleophile and participate in substitution reactions, allowing for the introduction of different chemical moieties.[1]

- Oxidation: Under specific conditions, the methyl group attached to the hydrazine can be oxidized to form corresponding oxides.[1]
- Hydrazone Formation: Like other hydrazine derivatives, it can react with aldehydes and ketones to form hydrazones. This reaction is fundamental in medicinal chemistry for creating compounds with diverse biological activities.[4]



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